

# Addressing moisture sensitivity of divinyltin dichloride

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## Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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## Divinyltin Dichloride (DVTD) Technical Support Hub

Senior Application Scientist: Dr. Aris Thorne Status: Operational Topic: Moisture Sensitivity, Handling, and Purification of **Divinyltin Dichloride** (CAS 7532-85-6)

### Introduction

Welcome to the DVTD Support Hub. If you are here, you are likely dealing with the frustration of cloudy reagents, stalled Stille couplings, or white precipitates in what should be a clear, colorless liquid.

#### Divinyltin dichloride (

) is a potent electrophile. The vinyl groups withdraw electron density from the tin center, making it significantly more Lewis acidic—and thus more moisture-sensitive—than its dibutyltin analogs. This guide addresses the specific challenges of maintaining the integrity of this liquid reagent in rigorous research environments.

### Module 1: Diagnostics & Integrity Checks

Q: My clear liquid reagent has developed a white crust or turbidity. Is it still usable?

A: It is compromised. Proceed with caution. The "white crust" or cloudiness is a definitive sign of hydrolysis. Unlike organic chlorides, organotin chlorides do not just "wet"; they chemically degrade.

The Hydrolysis Cascade: When DVTD contacts atmospheric moisture, it undergoes stepwise hydrolysis. The initial product is a hydroxy-chloride species, which eventually condenses into an insoluble polymeric oxide.



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Figure 1: The degradation pathway of **Divinyltin Dichloride**. The formation of HCl autocatalyzes further degradation and can corrode metal needles.

Visual Symptom	Diagnosis	Recommended Action
Slight Haze	Incipient Hydrolysis	Filter under inert atmosphere (Schlenk frit) if purity is not critical; otherwise Distill.[1]
White Crust on Septum	Septum Failure	Discard septum immediately. The crust is likely tin oxide. Wipe the joint with dry hexane under flow.
Solid Precipitate at Bottom	Advanced Degradation	Purification Required. The liquid supernatant may still be usable, but the concentration is now unknown.

## Module 2: Handling & Transfer Protocols

Q: Can I use a standard syringe to transfer DVTD?

A: Yes, but only with "Pressure-Equalized" techniques. Because DVTD is a liquid (bp 54–56°C @ 3 mmHg) with high density (~1.76 g/mL), it drips easily from needles, and the vacuum created by withdrawing liquid can pull moist air past the plunger or septum.

Protocol: The Inert Septum Transfer

- Preparation: Flame-dry all glassware. Use a Schlenk line with a dual manifold (Vacuum/Argon).
- Pressure: Ensure the source flask is under a slight positive pressure of Argon.
- The Syringe: Use a gastight glass syringe with a Luer-lock tip. Flush the syringe with Argon 3 times before touching the liquid.
- The Draw:
  - Insert needle through the septum.
  - Inject a volume of inert gas equal to the liquid volume you intend to withdraw (prevents vacuum formation).
  - Withdraw the liquid slowly.<sup>[2]</sup>
- The Transfer: If the needle tip forms a "crust" upon exiting, your inert gas shield is insufficient.

Q: I need to purify a degraded batch. Can I sublime it?

A: No. You must use Vacuum Distillation. Unlike solid organotin (e.g., Diphenyltin dichloride), **Divinyln tin dichloride** is a liquid at room temperature. Sublimation is not applicable.

Purification Protocol: Short-Path Vacuum Distillation

- Setup: Short-path distillation head connected to a Schlenk line.

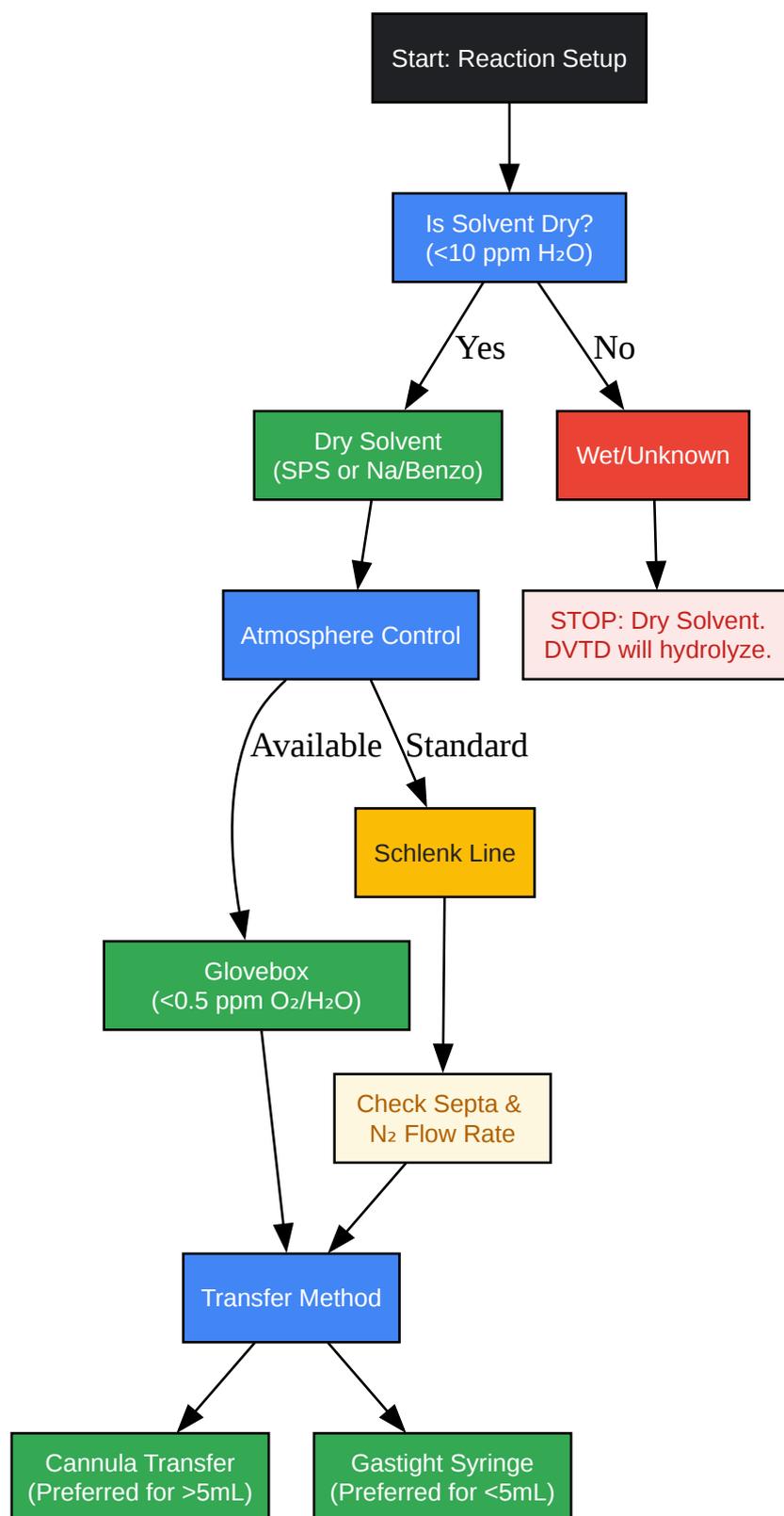
- Vacuum Requirement: High vacuum is essential (< 3 mmHg).
- Temperature: Target bath temperature ~60–70°C.
- Collection: Collect the fraction boiling at 54–56°C (3 mmHg).
- Storage: Receive directly into a Schlenk tube or ampoule. Store at 4°C in the dark to prevent polymerization of the vinyl groups.

## Module 3: Troubleshooting Reaction Failures

Q: My Stille coupling stalled. I suspect the Tin reagent.

A: Check your solvent dryness and stoichiometry. DVTD is often used to introduce vinyl groups. If your solvent contains water (even ppm levels), the DVTD will sacrifice itself to scavenge the water before participating in the transmetallation.

Decision Matrix: Handling & Troubleshooting



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Figure 2: Decision tree for maintaining anhydrous integrity during DVTD manipulation.

## Module 4: Safety & Toxicity (Critical)

Warning: **Divinyltin dichloride** is neurotoxic and a severe skin irritant.

- Mechanism: Organotins can cross the blood-brain barrier. The "vinyl" group adds high reactivity, potentially alkylating proteins.
- Hydrolysis Hazard: The hydrolysis releases HCl gas, which can cause immediate respiratory distress and corrode mucous membranes.

Disposal of Hydrolyzed Waste: Do not pour down the drain.

- Quench: Dilute carefully with an organic solvent (e.g., toluene).
- Neutralize: Treat with aqueous NaOH to fully convert to inorganic tin oxides.
- Segregate: Dispose of as "Heavy Metal / Organotin Waste."

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